

A Technical Safety Guide to Bis(2-chloroethyl) phosphate-d8

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Compound of Interest

Compound Name: *Bis(2-chloroethyl) phosphate-d8*

Cat. No.: *B12391953*

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Disclaimer: A comprehensive Safety Data Sheet (SDS) for **Bis(2-chloroethyl) phosphate-d8** is not publicly available. This guide has been compiled from data provided by chemical suppliers for the deuterated compound and from the SDS of its non-deuterated analogue, Tris(2-chloroethyl) phosphate, which is expected to have similar safety and handling requirements. Researchers and drug development professionals should always consult the specific SDS provided by their supplier before handling this chemical and adhere to all institutional and governmental safety protocols. This compound is intended for research and development use only and is not for human or veterinary use.[1]

Chemical and Physical Properties

Bis(2-chloroethyl) phosphate-d8 is a deuterated stable isotope of Bis(2-chloroethyl) phosphate.[2] It is primarily used as an internal standard or tracer in quantitative analyses such as NMR, GC-MS, or LC-MS.[2]

Property	Value	Source
Chemical Formula	C4HD8Cl2O4P	[1] [2] [3]
Molecular Weight	231.04	[1] [2] [3]
CAS Number	1477495-02-5	[2] [3]
Unlabeled CAS Number	3040-56-0	[2] [3]
Appearance	Solid, Off-white to light yellow	[2] [4]
Purity	97% - 99.90%	[1] [2] [3]
Solubility	DMSO: 1 mg/mL (4.33 mM); requires ultrasonic and warming.	[2] [4]

Toxicological Data

Toxicological data for **Bis(2-chloroethyl) phosphate-d8** is not available. The following data is for the closely related compound, Tris(2-chloroethyl) phosphate. It is presumed to have similar toxicological properties.

Hazard Type	Classification & Statement	Source
Acute Toxicity (Oral)	Acute Tox. 4; H302: Harmful if swallowed.	[5]
Carcinogenicity	Carc. 2; H351: Suspected of causing cancer.	[5]
Reproductive Toxicity	Repr. 1B; H360F: May damage fertility.	[5]
Aquatic Hazard	Aquatic Chronic 2; H411: Toxic to aquatic life with long lasting effects.	[5]

Toxicity Metric	Value	Species	Source
LD50 (Oral)	1,230 mg/kg	Rat	[5][6]
LD50 (Oral)	501 mg/kg	Male Rat	[6]

Experimental Protocols: Handling, Storage, and Emergency Procedures

Handling and Personal Protective Equipment (PPE)

Due to the potential hazards, including suspected carcinogenicity and reproductive toxicity, strict handling procedures must be followed.

- Ventilation: Use only in a well-ventilated area, preferably within a chemical fume hood.[7][8]
- Personal Protective Equipment:
 - Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles.[7][8]
 - Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure. [7][8]
 - Respiratory Protection: If adequate ventilation is not available, use a NIOSH-approved respirator.[7][8]
- Hygiene: Wash hands thoroughly after handling.[7] Do not eat, drink, or smoke in the handling area.[8]

Storage

Proper storage is crucial to maintain the integrity of the compound and ensure safety.

- Solid Form: Store at 4°C, protected from light, and under a nitrogen atmosphere.[2][4]
- In Solvent:
 - Store at -80°C for up to 6 months.[2][4]

- Store at -20°C for up to 1 month.[\[2\]](#)[\[4\]](#)
- General Storage Conditions: Keep the container tightly closed in a dry, cool, and well-ventilated place.[\[7\]](#)[\[8\]](#)[\[9\]](#) Store locked up.[\[5\]](#)

First Aid Measures

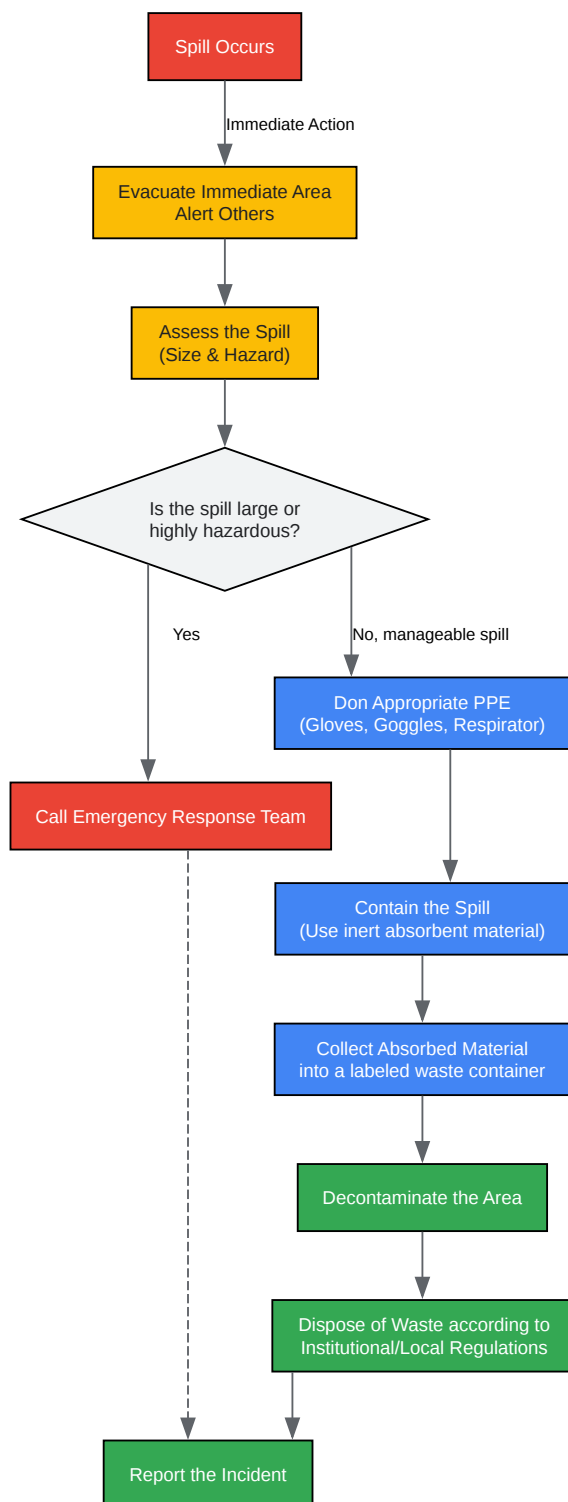
In case of exposure, follow these first aid protocols.

- Ingestion: If swallowed, rinse your mouth. Do NOT induce vomiting. Call a POISON CENTER or doctor if you feel unwell.[\[5\]](#)[\[7\]](#)[\[9\]](#)
- Inhalation: Move the person to fresh air immediately. If breathing is difficult, give oxygen. Seek medical attention.[\[7\]](#)[\[9\]](#)
- Skin Contact: Remove all contaminated clothing immediately. Flush skin with plenty of soap and water for at least 15 minutes. Seek medical aid.[\[7\]](#)[\[9\]](#)[\[10\]](#)
- Eye Contact: Flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[\[7\]](#)[\[9\]](#)[\[10\]](#)

Visualized Workflows and Relationships

Chemical Spill Response Workflow

The following diagram outlines the logical workflow for responding to a chemical spill of **Bis(2-chloroethyl) phosphate-d8**.



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Caption: Workflow for handling a chemical spill.

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